

# Application Notes and Protocols for Hyperpolarizing Krypton-83 in Magnetic Resonance Imaging

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Krypton*

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## Introduction

Hyperpolarized (hp) **krypton-83** ( $^{83}\text{Kr}$ ) is an emerging contrast agent for Magnetic Resonance Imaging (MRI) with unique properties that offer novel insights into pulmonary and materials science applications. Unlike other hyperpolarized noble gases like  $^3\text{He}$  and  $^{129}\text{Xe}$ ,  $^{83}\text{Kr}$  possesses a nuclear spin of  $I = 9/2$  and a non-zero electric quadrupole moment. This intrinsic property makes its longitudinal relaxation time ( $T_1$ ) highly sensitive to interactions with surrounding surfaces, a phenomenon known as Surface Quadrupolar Relaxation (SQUARE). This sensitivity can be exploited to generate MRI contrast that reflects the chemical composition and structure of surfaces, such as the lung airways and alveoli.<sup>[1][2][3][4]</sup>

These application notes provide a comprehensive overview of the techniques for producing hyperpolarized  $^{83}\text{Kr}$  and its application in MRI, with a focus on the Spin-Exchange Optical Pumping (SEOP) method. Detailed protocols for the hyperpolarization process and the measurement of  $^{83}\text{Kr}$   $T_1$  relaxation times are provided to guide researchers in this field.

## Hyperpolarization Technique: Spin-Exchange Optical Pumping (SEOP)

SEOP is the most common method for hyperpolarizing  $^{83}\text{Kr}$ .<sup>[5][6][7]</sup> The process involves the transfer of angular momentum from circularly polarized laser light to the  $^{83}\text{Kr}$  nuclei via an alkali metal vapor, typically rubidium (Rb). The process can be performed in either a continuous-flow or a stopped-flow mode. For  $^{83}\text{Kr}$ , stopped-flow SEOP is often preferred as it can achieve higher polarization levels.<sup>[1][5]</sup>

The fundamental steps of SEOP are:

- **Optical Pumping of Rubidium:** A high-power diode laser tuned to the D1 transition of rubidium (794.7 nm) is used to electronically polarize the Rb vapor within a heated glass cell.
- **Spin Exchange:** Collisions between the polarized Rb atoms and the  $^{83}\text{Kr}$  atoms lead to the transfer of polarization from the Rb valence electron to the  $^{83}\text{Kr}$  nucleus through the Fermi-contact hyperfine interaction.
- **Accumulation of Polarization:** Over time, this process leads to a significant enhancement of the nuclear spin polarization of the  $^{83}\text{Kr}$  gas, far exceeding its thermal equilibrium polarization.

A quenching gas, typically nitrogen ( $\text{N}_2$ ), is included in the gas mixture to prevent depolarization of the Rb atoms through fluorescence. Helium (He) is often used as a buffer gas to pressure-broaden the Rb absorption line, improving the efficiency of light absorption.

## Quantitative Data Presentation

The following tables summarize key quantitative data from the literature on the production and properties of hyperpolarized  $^{83}\text{Kr}$ .

Table 1: Hyperpolarized  $^{83}\text{Kr}$  Production Parameters and Polarization Levels

Hyperpolarization Method	Gas Composition	Laser Power (W)	Temperature (°C)	Pressure (atm)	<sup>83</sup> Kr Polarization (%)	Production Rate (cm <sup>3</sup> /min)	Reference
Stopped-Flow SEOP	5% Kr, 95% N <sub>2</sub>	23.3	160	0.53	4.4 ± 0.5	2	<a href="#">[5]</a> <a href="#">[6]</a>
Low-Pressure SEOP	Not Specified	Not Specified	Not Specified	Low	> 17.5	Not Specified	<a href="#">[4]</a>
Stopped-Flow SEOP	Natural Abundance Kr	Not Specified	Not Specified	Not Specified	Up to 13.8 (after compression)	Not Specified	<a href="#">[4]</a>
Continuous-Flow SEOP	Kr, He, N <sub>2</sub>	Not Specified	Not Specified	1	~0.2 (27-fold enhancement)	125	<a href="#">[1]</a>
Stopped-Flow SEOP	Kr, He, N <sub>2</sub>	Not Specified	Not Specified	Not Specified	~10 (1200-fold enhancement)	Not Specified	<a href="#">[1]</a>

Table 2: <sup>83</sup>Kr T1 Relaxation Times in Different Environments

Environment	Magnetic Field (T)	T1 Relaxation Time (s)	Reference
Ex vivo Rat Lungs	9.4	0.7 - 3.7	[3]
Canine Lung Tissue	9.4	10.5 (without O <sub>2</sub> )	[2]
Canine Lung Tissue	9.4	8.6 (with 20% O <sub>2</sub> )	[2]
Porous Polyethylene (70-250 µm pores)	9.4	2.5 - 5.9	[1]

## Experimental Protocols

### Protocol 1: Stopped-Flow Spin-Exchange Optical Pumping of Krypton-83

This protocol describes a typical stopped-flow SEOP procedure for producing hyperpolarized <sup>83</sup>Kr.

Materials and Equipment:

- High-power diode laser (e.g., >20 W) with a narrow linewidth, tuned to the Rb D1 transition (794.7 nm).
- Optical components for circular polarization (polarizing beamsplitter, quarter-wave plate).
- SEOP cell: A glass cell (e.g., Pyrex or aluminosilicate) containing a small amount of rubidium.
- Oven capable of heating the SEOP cell to ~160 °C.
- Gas handling system with mass flow controllers for Kr, N<sub>2</sub>, and He.
- Vacuum pump.
- Magnetic field coils to provide a homogeneous holding field (e.g., 10-30 G) across the SEOP cell.

- NMR spectrometer or MRI scanner for polarization measurement and imaging.
- Gas delivery system to transport the hyperpolarized gas to the imaging subject or phantom.

Procedure:

- Preparation:
  - Ensure the SEOP cell is clean and has been properly prepared with a droplet of rubidium.
  - Assemble the gas handling lines and leak-check the entire system.
  - Evacuate the SEOP cell and gas lines to a high vacuum.
- Gas Mixture Preparation:
  - Prepare a gas mixture of **krypton** (natural abundance or isotopically enriched  $^{83}\text{Kr}$ ), nitrogen, and helium. A typical mixture is 5% Kr, 95%  $\text{N}_2$ .[\[5\]](#)
  - Introduce the gas mixture into the SEOP cell to the desired pressure (e.g., 0.5 atm).[\[5\]](#)
- Spin-Exchange Optical Pumping:
  - Heat the SEOP cell to the optimal temperature for Rb vapor density (e.g., 160 °C).[\[5\]](#)
  - Apply a small, homogeneous magnetic field across the cell.
  - Turn on the high-power laser and ensure the beam is circularly polarized and illuminates the entire volume of the SEOP cell. The laser power should be on the order of tens of watts.[\[5\]](#)
  - Allow the optical pumping and spin exchange to proceed for a sufficient duration to build up the  $^{83}\text{Kr}$  polarization. This can take several minutes (e.g., 8 minutes for ~80% of maximum polarization).[\[5\]](#)
- Extraction and Delivery:

- After the desired polarization is achieved, rapidly transfer the hyperpolarized gas from the SEOP cell to the imaging subject or phantom. This is typically done by opening a valve and allowing the gas to flow through a delivery line.
- The delivery line should be made of materials that minimize relaxation of the hyperpolarized  $^{83}\text{Kr}$ .
- MRI Acquisition:
  - Immediately following the delivery of the hyperpolarized gas, begin the MRI acquisition sequence.

## Protocol 2: Measurement of $^{83}\text{Kr}$ T1 Relaxation Time using Inversion Recovery

This protocol describes the measurement of the longitudinal relaxation time (T1) of hyperpolarized  $^{83}\text{Kr}$ , which is essential for generating SQUARE contrast.

Equipment:

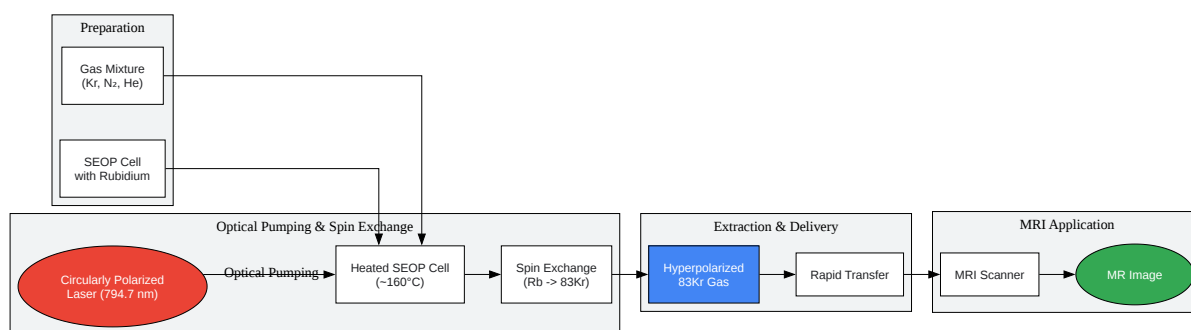
- MRI scanner.
- A phantom or ex vivo lung preparation containing the hyperpolarized  $^{83}\text{Kr}$  gas.
- A pulse sequence capable of performing an inversion recovery experiment (e.g., a modified fast gradient echo sequence).

Procedure:

- Delivery of Hyperpolarized Gas:
  - Introduce the hyperpolarized  $^{83}\text{Kr}$  into the phantom or lung sample placed within the MRI scanner.
- Inversion Recovery Pulse Sequence:
  - Apply a  $180^\circ$  inversion pulse to invert the longitudinal magnetization of the  $^{83}\text{Kr}$ .

- After a variable inversion time (TI), apply a 90° excitation pulse to convert the remaining longitudinal magnetization into transverse magnetization.
- Acquire the resulting free induction decay (FID) or echo.
- Repeat this sequence for a series of different inversion times (TI), ranging from very short to longer than the expected T1.
- Data Analysis:
  - Measure the signal intensity for each TI value.
  - Plot the signal intensity as a function of the inversion time (TI).
  - Fit the data to the following inversion recovery equation:  $M(TI) = M_0(1 - 2 * \exp(-TI / T1))$  where  $M(TI)$  is the signal intensity at a given TI,  $M_0$  is the equilibrium magnetization, and T1 is the longitudinal relaxation time.
- T1 Map Generation:
  - For imaging experiments, this process can be performed on a voxel-by-voxel basis to generate a T1 map, which provides a spatial distribution of the relaxation times and thus the SQUARE contrast.

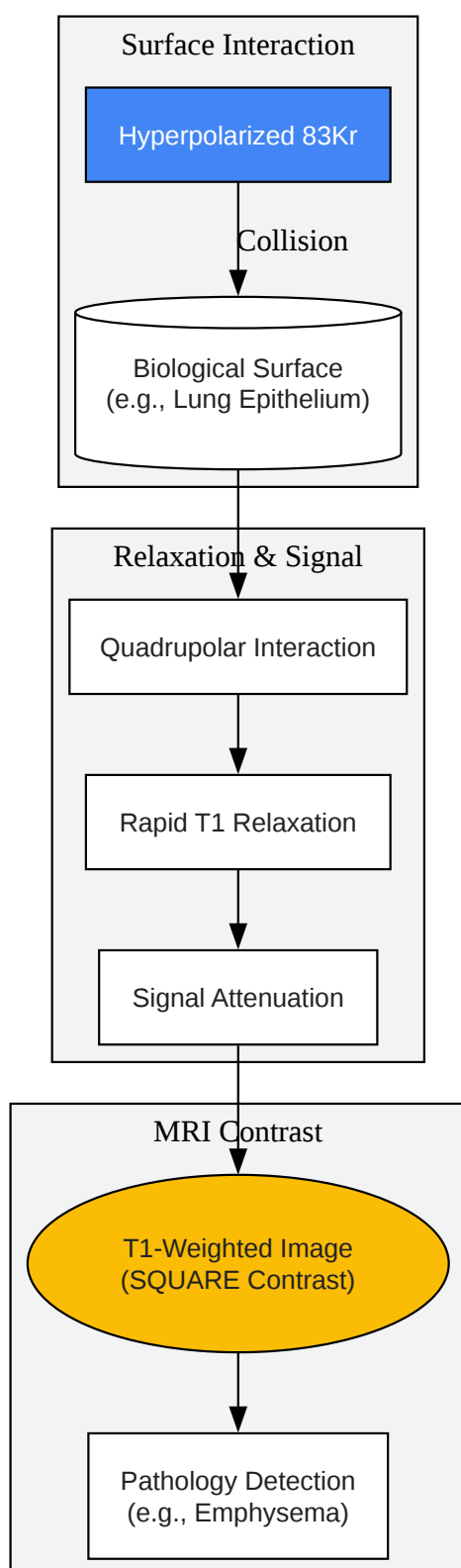
## Mandatory Visualizations



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Caption: Workflow for Spin-Exchange Optical Pumping (SEOP) of **Krypton-83**.





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Caption: Principle of Surface Quadrupolar Relaxation (SQUARE) Contrast.

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- To cite this document: BenchChem. [Application Notes and Protocols for Hyperpolarizing Krypton-83 in Magnetic Resonance Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223016#techniques-for-hyperpolarizing-krypton-83-for-magnetic-resonance-imaging]

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